

# Lasiol: A Physicochemical Characterization

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## Compound of Interest

Compound Name: *Lasiol*

Cat. No.: *B15573476*

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This technical guide provides a comprehensive overview of the known physicochemical properties of **Lasiol**. The information is presented to support research, discovery, and development activities involving this natural compound. All quantitative data are summarized in clear, tabular format, and detailed experimental protocols for key physicochemical property determination are provided, complete with workflow visualizations.

## Core Physicochemical Properties of Lasiol

**Lasiol**, systematically named (2S,3S)-2,3,6-trimethylhept-5-en-1-ol, is a naturally occurring organic compound.<sup>[1]</sup> A summary of its key physicochemical properties is presented in Table 1. It is important to note that some of the listed values are computationally estimated and experimental verification is recommended for precise applications.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>20</sub> O	PubChem[1]
Molecular Weight	156.26 g/mol	PubChem[1]
IUPAC Name	(2S,3S)-2,3,6-trimethylhept-5-en-1-ol	PubChem[1]
Boiling Point	219.90 °C (estimated)	The Good Scents Company
Solubility	244.8 mg/L in water at 25 °C (estimated)	The Good Scents Company
logP (Octanol-Water Partition Coefficient)	3.270 (estimated)	The Good Scents Company
Melting Point	Data not available	
pKa	Data not available	

## Biological Activity and Mechanism of Action

Extensive literature searches did not yield any specific information on the biological activity, mechanism of action, or associated signaling pathways of **Lasiol**. Further research is required to elucidate the pharmacological and biological profile of this compound.

## Experimental Protocols and Workflows

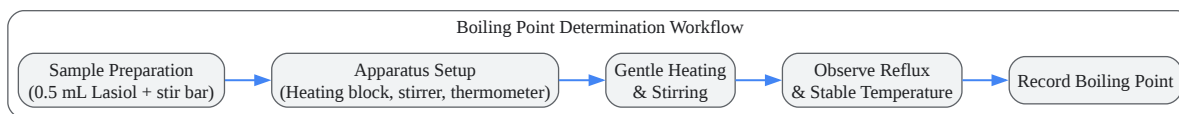
Detailed methodologies for the determination of key physicochemical properties are outlined below. These protocols are generalized and may require optimization based on the specific experimental setup and sample characteristics.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common and effective method for determining the boiling point of a small liquid sample is the micro-reflux method.

Methodology:

- **Sample Preparation:** A small volume (approximately 0.5 mL) of **Lasiol** is placed in a small test tube. A stir bar is added to ensure smooth boiling.
- **Apparatus Setup:** The test tube is securely clamped within a heating block placed on a hot plate stirrer. A thermometer is positioned with its bulb approximately 1 cm above the liquid surface to measure the vapor temperature.
- **Heating and Observation:** The sample is gently heated while stirring. The temperature is monitored as the liquid begins to boil and a reflux ring (condensing vapor) becomes visible on the test tube walls. The thermometer bulb should be level with this ring for an accurate measurement.
- **Data Recording:** The temperature at which the refluxing is stable is recorded as the boiling point. The heating should be controlled to prevent the sample from boiling dry.



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### Boiling Point Determination Workflow

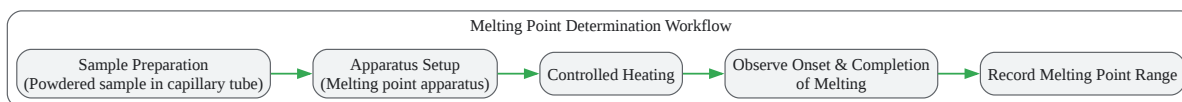
## Determination of Melting Point

For compounds that are solid at room temperature, the melting point is a crucial physical property for identification and purity assessment. Since **Lasiol** is a liquid at standard conditions, this protocol would apply to its solid derivatives or if it were to be solidified at low temperatures. The capillary method is a standard technique.

### Methodology:

- **Sample Preparation:** A small amount of the solid sample is finely powdered and packed into a capillary tube to a height of 2-3 mm.

- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which contains a heating block and a thermometer.
- **Heating and Observation:** The sample is heated at a controlled rate. The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the last solid crystal melts is recorded as the completion of melting. The range between these two temperatures is the melting point range. For a pure compound, this range is typically narrow.
- **Data Recording:** The melting point range is recorded.



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### Melting Point Determination Workflow

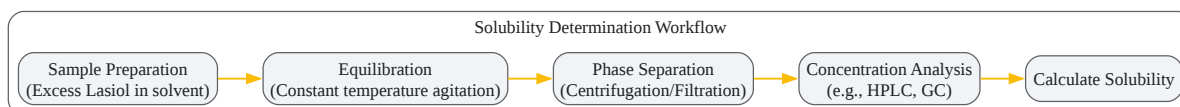
## Determination of Solubility

The solubility of a compound in a particular solvent is a measure of the maximum amount of the substance that can dissolve in a given amount of the solvent at a specific temperature. The shake-flask method is a common technique for determining equilibrium solubility.

### Methodology:

- **Sample Preparation:** An excess amount of **Lasiol** is added to a known volume of the solvent (e.g., water) in a sealed flask.
- **Equilibration:** The flask is agitated (e.g., shaken or stirred) in a constant temperature bath for a prolonged period (typically 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** The undissolved solute is separated from the saturated solution by centrifugation or filtration.

- Analysis: The concentration of **Lasiol** in the clear, saturated solution is determined using a suitable analytical technique, such as high-performance liquid chromatography (HPLC) or gas chromatography (GC).
- Calculation: The solubility is expressed as mass per unit volume (e.g., mg/L) or molarity.



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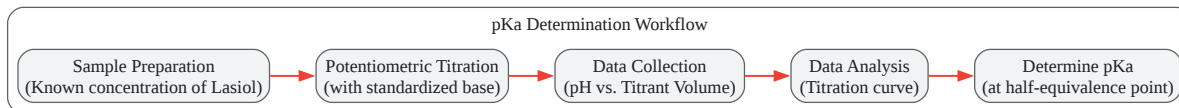
### Solubility Determination Workflow

## Determination of pKa

The pKa is a measure of the acidity of a compound. For a compound like **Lasiol**, which is an alcohol, the pKa of the hydroxyl group would be determined. Potentiometric titration is a precise method for pKa determination.

#### Methodology:

- Sample Preparation: A known concentration of **Lasiol** is dissolved in a suitable solvent, typically a mixture of water and an organic co-solvent to ensure solubility.
- Titration: The solution is titrated with a standardized solution of a strong base (e.g., NaOH) while the pH of the solution is continuously monitored using a calibrated pH meter.
- Data Collection: The volume of titrant added is recorded against the corresponding pH reading.
- Data Analysis: A titration curve is generated by plotting pH versus the volume of titrant added. The pKa is determined from the pH at the half-equivalence point, which is the point where half of the acid has been neutralized.



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### pKa Determination Workflow

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## References

- 1. Lasiol | C<sub>10</sub>H<sub>20</sub>O | CID 11480574 - PubChem [pubchem.ncbi.nlm.nih.gov]
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